

In-Depth Technical Guide: CP-289,503 (CAS Number 1349637-14-4)

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Compound of Interest

Compound Name: CP-289,503

Cat. No.: B15496469

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Abstract

CP-289,503 is a non-peptide antagonist of the complement C5a receptor (C5aR1), a key mediator in the inflammatory cascade. Identified through high-throughput screening, this small molecule demonstrates inhibitory activity at the receptor with a reported half-maximal inhibitory concentration (IC₅₀) in the low micromolar range. As a G protein-coupled receptor (GPCR), C5aR1 activation by its ligand, C5a, triggers a variety of pro-inflammatory responses, including leukocyte chemotaxis, degranulation, and the release of inflammatory cytokines. By blocking this interaction, **CP-289,503** presents a therapeutic potential for a range of inflammatory and autoimmune diseases. This document provides a comprehensive technical overview of **CP-289,503**, including its chemical properties, mechanism of action, and the experimental methodologies used for its characterization.

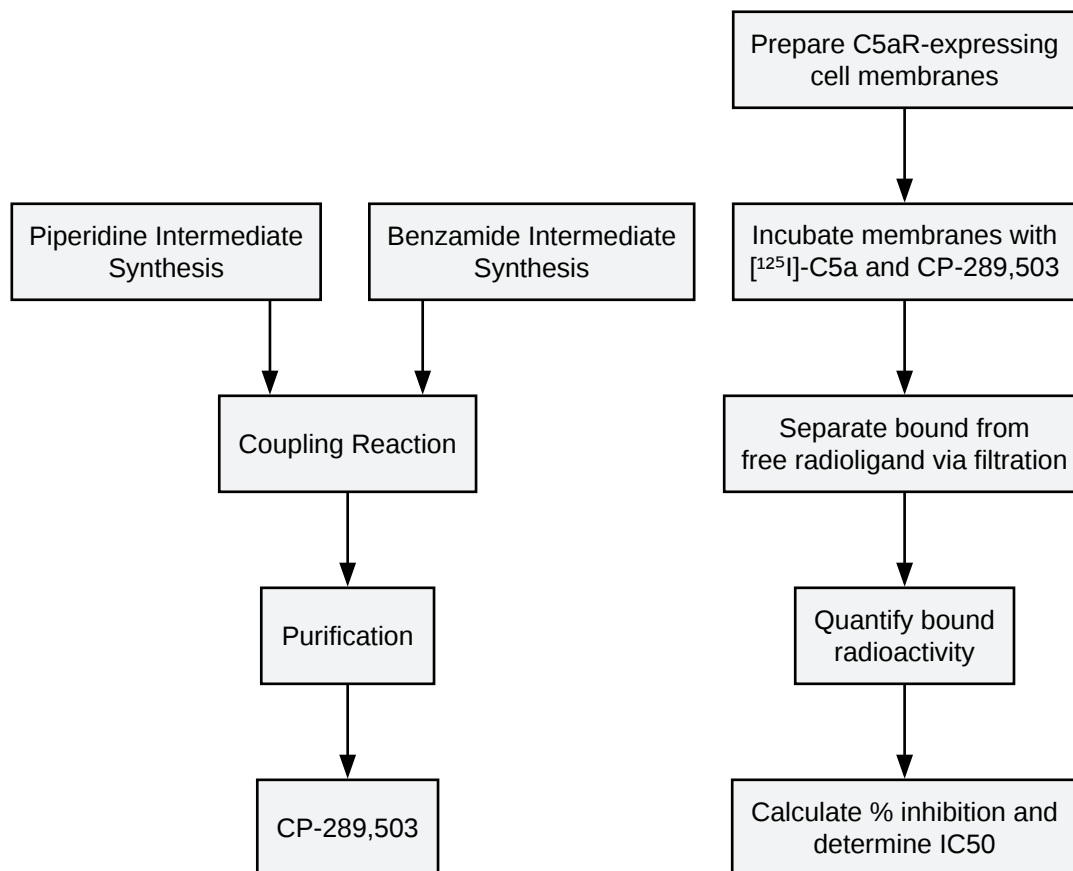
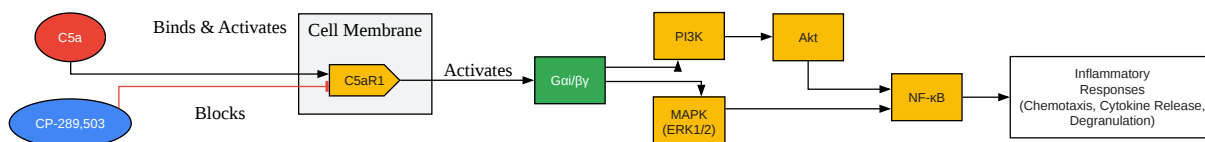
Chemical and Physical Properties

CP-289,503 is a synthetic, small molecule with the chemical name N-[2-(4-chlorophenyl)ethyl]-N-[1-[3-(4-methoxyphenyl)propyl]piperidin-4-yl]benzamide. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	1349637-14-4
Molecular Formula	C30H35ClN2O2
Molecular Weight	491.06 g/mol
Chemical Name	N-[2-(4-chlorophenyl)ethyl]-N-[1-[3-(4-methoxyphenyl)propyl]piperidin-4-yl]benzamide
Appearance	Solid (at room temperature)
Purity	Typically >98% (commercially available)
Solubility	Soluble in DMSO

Mechanism of Action and Signaling Pathway

CP-289,503 functions as a competitive antagonist at the C5a receptor 1 (C5aR1). The binding of the anaphylatoxin C5a to C5aR1, a canonical G protein-coupled receptor, initiates a signaling cascade that is central to the inflammatory response. Upon activation, C5aR1 predominantly couples to G α i proteins, leading to the activation of several downstream pathways, including the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Ras/Mitogen-activated protein kinase (MAPK) pathway. These signaling events culminate in cellular responses such as chemotaxis, upregulation of cell surface integrins, degranulation of inflammatory cells, and the production of cytokines, all of which contribute to endothelial cell damage and amplification of the inflammatory state.^[1] By occupying the receptor binding site, **CP-289,503** prevents the binding of C5a, thereby inhibiting these downstream pro-inflammatory effects.



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References

- 1. medchemexpress.com [medchemexpress.com]

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